

Technical Guide: Safety and Handling of 4-(2-Methyl-4-nitrophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Methyl-4-nitrophenyl)morpholine

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Introduction

4-(2-Methyl-4-nitrophenyl)morpholine is a substituted morpholine derivative with potential applications in medicinal chemistry and drug development. As with any novel chemical entity, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of research. This technical guide provides a summary of the available safety data, recommended handling protocols, and a representative experimental workflow for its synthesis.

Hazard Identification and Classification


While a comprehensive, officially endorsed Safety Data Sheet (SDS) for **4-(2-Methyl-4-nitrophenyl)morpholine** is not publicly available, data from chemical suppliers provides a preliminary hazard assessment. The following GHS classification is based on information for a

structurally related compound and should be considered provisional pending a complete toxicological evaluation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

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Signal Word:Warning

Precautionary Statements:

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove victim to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.	
P330	Rinse mouth.	

P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **4-(2-Methyl-4-nitrophenyl)morpholine**.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃
Molecular Weight	222.24 g/mol
Appearance	Light yellow to yellow powder
Storage Temperature	2-8°C

Handling and Storage

Given the potential hazards, stringent adherence to safe laboratory practices is essential when handling **4-(2-Methyl-4-nitrophenyl)morpholine**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: A lab coat, long-sleeved clothing, and chemical-resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Handle the substance in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

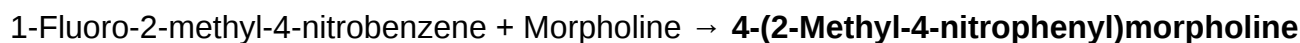
Table 3: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocol: Representative Synthesis

A detailed experimental protocol for the synthesis of **4-(2-Methyl-4-nitrophenyl)morpholine** is not readily available in the public domain. However, a plausible synthetic route can be inferred from the synthesis of analogous compounds, such as 4-(4-nitrophenyl)thiomorpholine. The following is a representative, hypothetical protocol based on a nucleophilic aromatic substitution reaction.

Reaction Scheme:



Materials and Reagents:

- 1-Fluoro-2-methyl-4-nitrobenzene

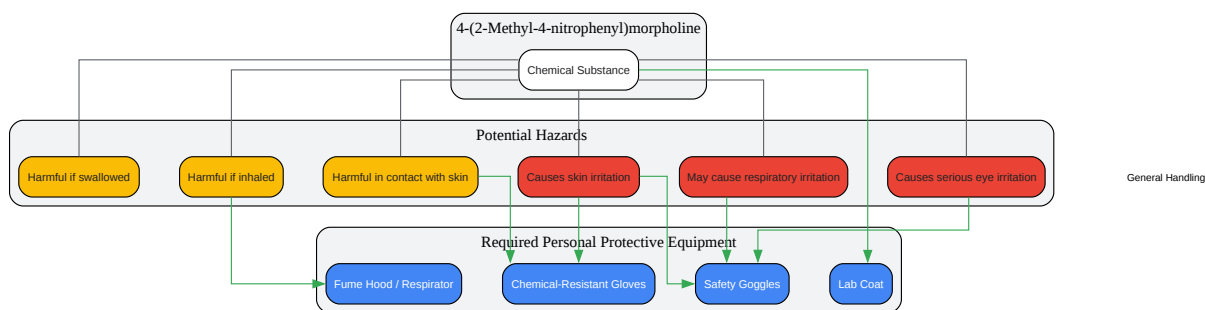
- Morpholine
- Triethylamine (or another suitable base)
- Acetonitrile (or another suitable solvent)
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-fluoro-2-methyl-4-nitrobenzene in acetonitrile.
- Add morpholine and triethylamine to the reaction mixture.
- Heat the mixture to reflux and stir for several hours. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Add deionized water to the reaction mixture.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the mixture and remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography.

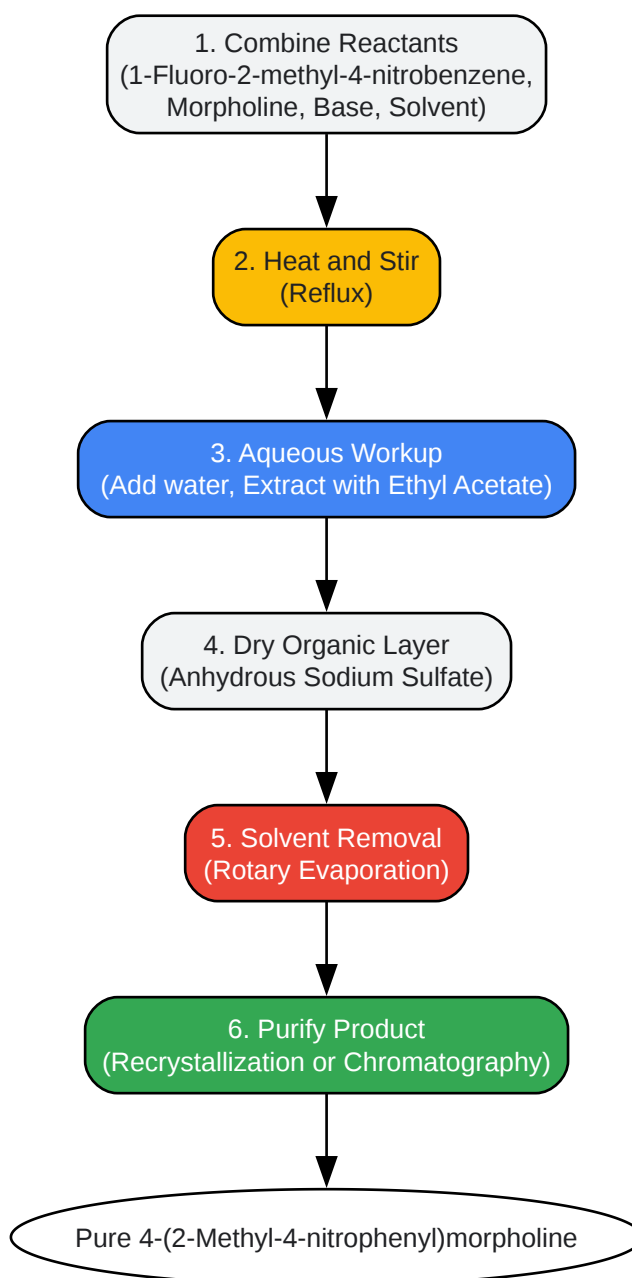
Note: This is a generalized procedure and should be optimized for safety and yield through a proper risk assessment and small-scale trial runs.

Visualizations



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Caption: GHS Hazard Communication Flowchart.



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